

Synthesis Protocol for Volvalerenal E: Information Not Currently Available

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Compound of Interest

Compound Name: Volvalerenal E

Cat. No.: B14033956

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A comprehensive search of scientific databases and literature has revealed no publicly available information on the chemical structure or synthesis of a compound named "**Volvalerenal E**". As the chemical structure is the fundamental prerequisite for designing a synthetic route, a detailed synthesis protocol, including application notes, experimental procedures, and data tables, cannot be provided at this time.

The search for "**Volvalerenal E**" did not yield any publications detailing its isolation, characterization, or synthesis. Chemical databases such as PubChem do not contain an entry for this specific compound. It is possible that "**Volvalerenal E**" is a very recently discovered natural product that has not yet been fully characterized or published in the peer-reviewed literature, or that the name is a misnomer or contains a typographical error.

Information on Structurally Related Sesquiterpenoids from Valeriana Species

While information on "**Volvalerenal E**" is unavailable, extensive research has been conducted on other sesquiterpenoids isolated from plants of the Valeriana genus. These compounds share biosynthetic origins and structural similarities. Insights into their synthesis may provide a foundation for a potential future synthesis of "**Volvalerenal E**," once its structure is elucidated.

Notable related compounds include:

- Valerenal: A known sesquiterpenoid isolated from *Valeriana officinalis*.^[1] Its chemical structure is well-established.
- Volvalerenal D: The structure of this related compound is available in the PubChem database.^[2]
- Valerenic Acid: A well-studied sesquiterpenoid from *Valeriana officinalis* with known biological activities.^[3] The total synthesis of valerenic acid has been reported in the literature.
- Valerenol and Valerena-4,7(11)-diene: Other related sesquiterpenoids from *Valeriana*.^[4]

The biosynthesis of these C15 sesquiterpenoids in *Valeriana* species generally proceeds from farnesyl diphosphate.^[3]

For researchers, scientists, and drug development professionals interested in this class of compounds, the existing literature on the synthesis of related sesquiterpenoids, such as valerenic acid, would be the most relevant starting point for developing a synthetic strategy for novel derivatives, once their structures are known.

Should the chemical structure of "**Volvalerenal E**" become available, a detailed and actionable synthesis protocol could potentially be developed based on established synthetic methodologies for complex natural products. We recommend monitoring the natural product chemistry literature for any new publications on compounds isolated from *Valeriana* species.

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References

- 1. Valerenal | C15H22O | CID 6440942 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Volvalerenal D | C15H22O2 | CID 46938444 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Ameliorative Effects of the Sesquiterpenoid Valerenic Acid on Oxidative Stress Induced in HepG2 Cells after Exposure to the Fungicide Benomyl - PMC [pmc.ncbi.nlm.nih.gov]

- 4. Valerenol | C₁₅H₂₄O | CID 91699505 - PubChem [pubchem.ncbi.nlm.nih.gov]
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